

Application Notes and Protocols: Measuring the Flexural Strength of Lithium Disilicate Beams

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium disilicate*

Cat. No.: *B12745032*

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Introduction

Lithium disilicate glass-ceramics are widely utilized in restorative dentistry due to their excellent esthetic properties and high mechanical strength.[1] The flexural strength of these materials is a critical parameter that predicts their clinical performance and longevity, as it reflects their ability to withstand masticatory forces without fracturing.[1][2] This document provides a detailed protocol for determining the flexural strength of **lithium disilicate** beams using the three-point bending test, a common method for evaluating the mechanical properties of brittle materials like dental ceramics.[3]

The protocols outlined are based on internationally recognized standards, primarily ISO 6872: "Dentistry — Ceramic materials," to ensure accuracy and reproducibility of results.[4][5][6] These guidelines are intended for researchers, scientists, and professionals in the field of dental material development and testing.

Materials and Equipment

2.1. Materials

- **Lithium disilicate** blocks (e.g., IPS e.max CAD, VITA Suprinity, Celtra Duo, etc.)
- Distilled water
- Silicone carbide (SiC) grinding papers (various grit sizes, e.g., 400, 800, 1200)

- Polishing pastes/suspensions (e.g., diamond paste)
- Cleaning agents (e.g., isopropyl alcohol, acetone)

2.2. Equipment

- Low-speed diamond saw or precision cutting machine
- Grinding and polishing machine
- Caliper or micrometer (accuracy of at least 0.01 mm)
- Universal Testing Machine (UTM) equipped with a load cell (e.g., 5 kN) and a three-point bending fixture.[7]
- The three-point bending fixture should consist of two parallel support rollers and a central loading roller. The rollers should be made of a hard material like hardened steel.[5]
- Drying oven or desiccator

Experimental Protocols

3.1. Specimen Preparation

The preparation of specimens is a critical step that significantly influences the test results. Utmost care should be taken to ensure that the specimens have precise dimensions and are free from surface defects.

- Cutting: Using a low-speed diamond saw under water cooling, section the **lithium disilicate** blocks into rectangular beams. The typical dimensions for the three-point bending test as per ISO 6872 are approximately 16 mm in length, 4 mm in width, and 1.2 mm in thickness.[8][9]
- Grinding and Polishing:
 - Grind the cut specimens to the final dimensions using a grinding machine with progressively finer SiC papers (e.g., 400, 800, and 1200 grit) under constant water irrigation.[7] This process removes saw marks and ensures parallel and flat surfaces.

- Polish the surfaces of the beams, especially the tensile surface (the one opposite to the loading point), to a mirror-like finish using appropriate polishing cloths and diamond pastes. This step is crucial as surface flaws can act as stress concentrators and lead to premature failure.
- Optionally, the edges of the beams can be chamfered to a dimension of approximately 0.15 mm to minimize edge failures during testing.[\[3\]](#)
- Cleaning and Drying: Thoroughly clean the polished specimens in an ultrasonic bath with distilled water, followed by isopropyl alcohol or acetone, to remove any debris and polishing residues. Dry the specimens in an oven at a low temperature or store them in a desiccator for at least 24 hours before testing.[\[3\]](#)
- Measurement: Accurately measure the width (b) and thickness (d) of each specimen at three different locations along the length using a calibrated micrometer. Use the average of these measurements for the flexural strength calculation.

3.2. Three-Point Bending Test Procedure

- Setup:
 - Install the three-point bending fixture into the Universal Testing Machine.
 - Set the support span (l), which is the distance between the centers of the two support rollers. A common span for dental ceramics is 12 mm to 14 mm.[\[9\]](#)[\[10\]](#)
 - Ensure that the loading roller is positioned exactly midway between the two support rollers.
- Specimen Placement: Carefully place the prepared **lithium disilicate** beam on the support rollers. The polished surface should be the tensile side, facing downwards.
- Testing:
 - Apply a preload to the specimen to ensure proper contact between the beam and the rollers.

- Initiate the test at a constant crosshead speed, typically 0.5 mm/min or 1 mm/min, until the specimen fractures.[9][11]
- Record the maximum load (F) at which the fracture occurs.
- Data Collection: Record the fracture load for each tested specimen. A minimum of 10 specimens per material group is recommended for statistical validity.

3.3. Calculation of Flexural Strength

The flexural strength (σ) is calculated using the following formula for a rectangular cross-section in a three-point bending test:

$$\sigma = 3Fl / 2bd^2$$

Where:

- σ = Flexural strength in Megapascals (MPa)
- F = Maximum load at fracture in Newtons (N)
- l = Support span in millimeters (mm)
- b = Width of the specimen in millimeters (mm)
- d = Thickness of the specimen in millimeters (mm)

Data Presentation

The flexural strength data for different **lithium disilicate** materials should be presented in a clear and organized manner to facilitate comparison.

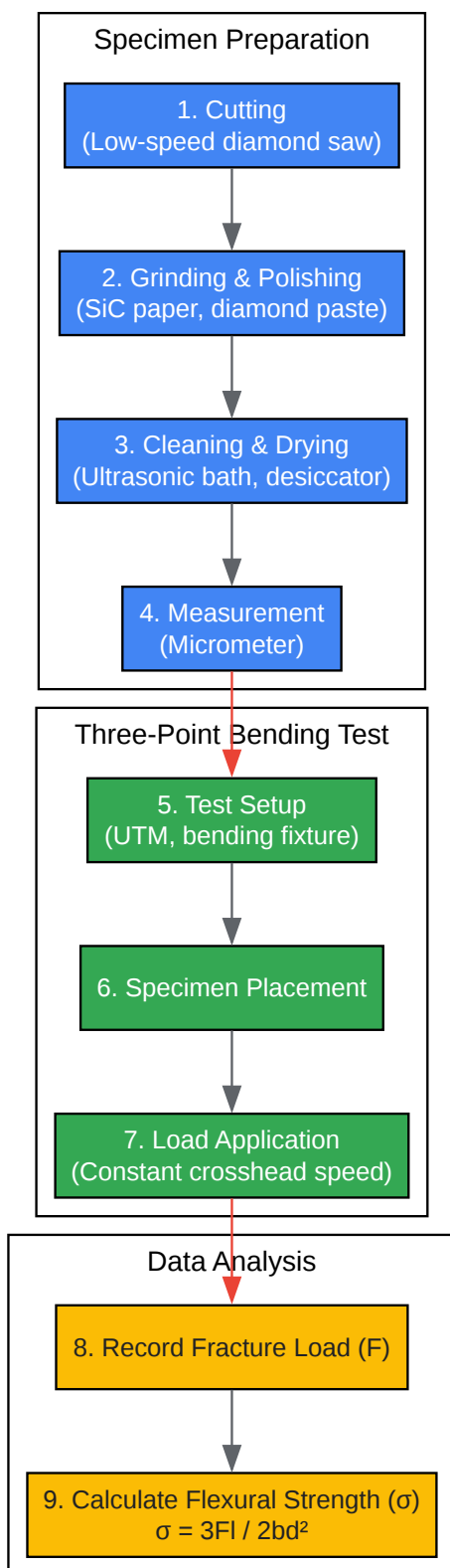
Material	Manufacturer	Testing Method	Mean Flexural Strength (MPa)	Standard Deviation (MPa)
IPS e.max CAD	Ivoclar Vivadent	Three-Point Bending	364.64	-
GC LiSi Press	GC	Three-Point Bending	-	-
IPS e.max Press	Ivoclar Vivadent	Three-Point Bending	-	-
Tessera	Dentsply Sirona	Three-Point Bending	540.52	143.33
Mazic Claro	Vericom	Three-Point Bending	-	-
Cameo	Zotion	Three-Point Bending	-	-
VITA Suprinity PC	VITA Zahnfabrik	Biaxial Flexural	205.89 - 510	-
Celtra Duo	Dentsply Sirona	-	-	-
nIce	Straumann	-	-	-

Note: The table includes data from various studies.^{[1][8][9]} The testing conditions and specimen preparation in these studies may vary, leading to a range of reported values. Direct comparison should be made with caution. The flexural strength of IPS e.max CAD is reported to increase to around 360 MPa after crystallization.^[1]

Visualization

Experimental Workflow

The following diagram illustrates the key steps involved in the determination of the flexural strength of **lithium disilicate** beams.



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Caption: Workflow for flexural strength measurement.

Conclusion

The three-point bending test, when conducted in accordance with standardized protocols like ISO 6872, provides a reliable method for determining the flexural strength of **lithium disilicate** beams.[4][6] Meticulous specimen preparation is paramount to obtaining accurate and reproducible results. The data generated from this testing is essential for the development, quality control, and clinical selection of dental ceramic materials, ultimately contributing to the success and longevity of dental restorations.

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